

Oseltamivir Acid Hydrochloride chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Oseltamivir Acid Hydrochloride*

Cat. No.: *B586592*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **Oseltamivir Acid Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oseltamivir Acid Hydrochloride (also known as Oseltamivir Carboxylate Hydrochloride) is the hydrochloride salt of oseltamivir acid, the active metabolite of the antiviral prodrug oseltamivir phosphate.[1][2][3][4][5] Oseltamivir phosphate is the active ingredient in the widely recognized antiviral medication Tamiflu®, used for the treatment and prophylaxis of influenza A and B virus infections.[6][7][8] Following oral administration, oseltamivir phosphate is rapidly and extensively hydrolyzed by esterases, primarily in the liver, to its active form, oseltamivir acid.[7][9] This active metabolite is a potent and selective competitive inhibitor of the viral neuraminidase enzyme, which is crucial for the release of newly formed virus particles from infected cells.[5][7][9][10] By blocking this enzyme, oseltamivir acid prevents the spread of the virus in the body.[5][6][7] This document provides a detailed overview of the core chemical properties, mechanism of action, and relevant experimental methodologies for **Oseltamivir Acid Hydrochloride**.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Oseltamivir Acid Hydrochloride** are summarized below. These properties are critical for its formulation, delivery, and interaction with biological systems.

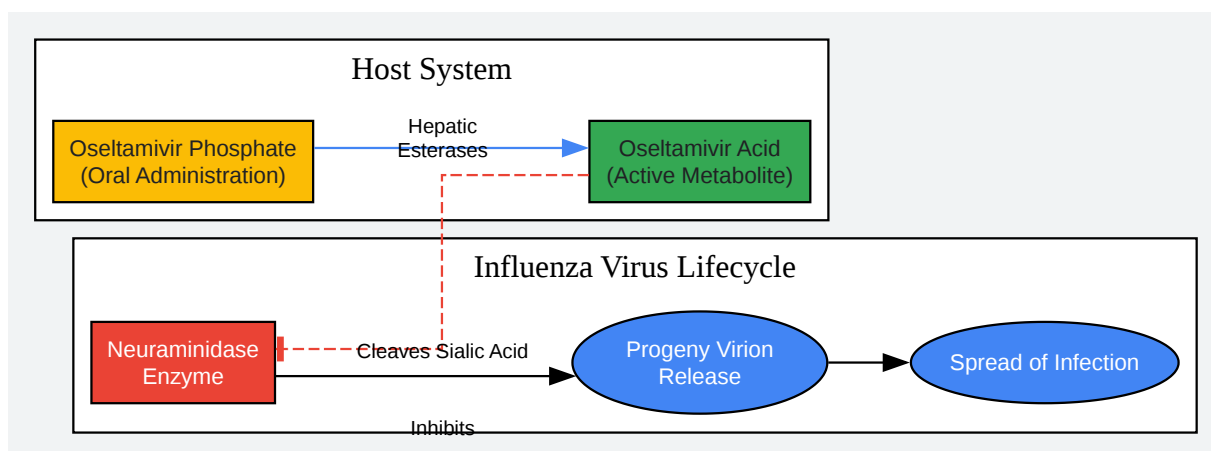
Property	Value	Reference(s)
IUPAC Name	(3R,4R,5S)-4-acetamido-5-amino-3-pentan-3-yloxcyclohexene-1-carboxylic acid;hydrochloride	[11][12]
Synonyms	Oseltamivir carboxylate hydrochloride, GS-4071 (hydrochloride), Ro 64-0802 (hydrochloride)	[1][4][11]
CAS Number	1415963-60-8	[1][3][12]
Molecular Formula	C ₁₄ H ₂₅ ClN ₂ O ₄	[1][3][12]
Molecular Weight	320.81 g/mol	[1][11][12]
Appearance	White to off-white crystalline powder	[2][5]
Melting Point	185.00 °C (for Oseltamivir Acid free base)	[13]
pKa	4.13 ± 0.60 (Predicted for carboxylic acid of free base)	[2]
Solubility	Soluble at 10 mM in DMSO	[3]
Topological Polar Surface Area	102 Å ²	[11]
Hydrogen Bond Donors	4	[1]
Hydrogen Bond Acceptors	5	[1]
Rotatable Bond Count	6	[1]

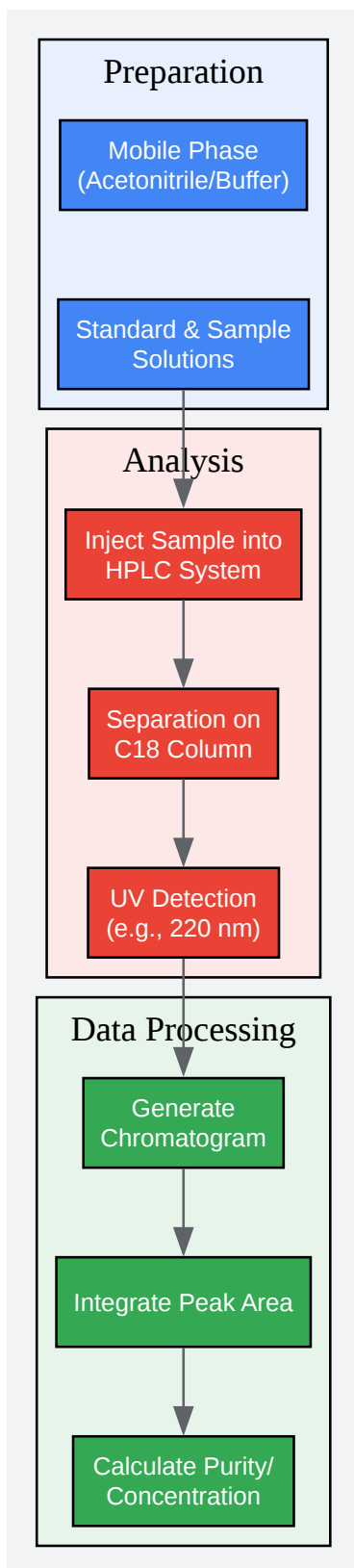
Mechanism of Action: Neuraminidase Inhibition

Oseltamivir itself is an inactive prodrug. Its therapeutic activity is entirely dependent on its conversion to the active metabolite, oseltamivir acid.[9] This bioactivation occurs through the action of carboxylesterases predominantly located in the liver.[7]

The active oseltamivir acid is a structural analog of sialic acid, the natural substrate for the influenza neuraminidase enzyme.^[6] This enzyme is a glycoprotein on the surface of the influenza virion that cleaves terminal sialic acid residues from glycoproteins on the surface of infected host cells.^{[6][10]} This cleavage is essential for the release of progeny virions, allowing them to infect other cells and continue the cycle of replication.^{[7][10]}

Oseltamivir acid acts as a competitive inhibitor, binding with high affinity to the active site of the neuraminidase enzyme of both influenza A and B viruses.^{[7][14]} This binding prevents the enzyme from cleaving sialic acid, effectively trapping the newly formed virions on the host cell surface and halting the spread of the infection.^{[5][6][7]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. OSELTAMIVIR ACID | 187227-45-8 [chemicalbook.com]
- 3. immunomart.com [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. stanfordchem.com [stanfordchem.com]
- 6. Oseltamivir - Wikipedia [en.wikipedia.org]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Oseltamivir | C₁₆H₂₈N₂O₄ | CID 65028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Oseltamivir - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. apexbt.com [apexbt.com]
- 11. Oseltamivir Acid Hydrochloride | C₁₄H₂₅ClN₂O₄ | CID 66545297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Oseltamivir Acid Hydrochloride | LGC Standards [lgcstandards.com]
- 13. Oseltamivir acid | 187227-45-8 | FO26594 | Biosynth [biosynth.com]
- 14. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Oseltamivir Acid Hydrochloride chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586592#oseltamivir-acid-hydrochloride-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com